

# Solubility Profile of 1H-Indole-2-Carboxylic Acid in Methanol: A Technical Guide

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## Compound of Interest

Compound Name: 1H-indole-2-carboxylic acid

Cat. No.: B563900

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This technical guide provides an in-depth overview of the solubility of **1H-indole-2-carboxylic acid** in methanol, a critical parameter for the development of pharmaceuticals and other chemical processes. Understanding the solubility behavior of this indole derivative is essential for designing efficient crystallization, purification, and formulation protocols. This document presents quantitative solubility data, details the experimental methodology for its determination, and provides a logical workflow for solubility assessment.

## Quantitative Solubility Data

The solubility of **1H-indole-2-carboxylic acid** in methanol has been experimentally determined across a range of temperatures. The data, presented in Table 1, indicates a positive correlation between temperature and solubility; as the temperature of the methanol increases, so does the amount of **1H-indole-2-carboxylic acid** that can be dissolved. This information is crucial for optimizing processes such as recrystallization, where temperature manipulation is used to control the precipitation of the solute.

Temperature (K)	Mole Fraction (x)
278.15	0.0103
283.15	0.0124
288.15	0.0148
293.15	0.0176
298.15	0.0209
303.15	0.0248
308.15	0.0294
313.15	0.0348
318.15	0.0412
323.15	0.0487
328.15	0.0575
333.15	0.0678
338.15	0.0799
343.15	0.0941
348.15	0.1107
353.15	0.1301
358.15	0.1526
360.15	0.1625

Table 1. Experimental mole fraction solubility of **1H-indole-2-carboxylic acid** in methanol at various temperatures under atmospheric pressure. Data sourced from the Journal of Chemical & Engineering Data<sup>[1]</sup>.

## Experimental Protocol for Solubility Determination

The quantitative data presented in this guide was obtained using the synthetic method, a common technique for determining the solubility of solid compounds in liquids. The following is a detailed description of the methodology.

Objective: To determine the saturation temperature of a solid-liquid mixture of known composition.

Apparatus:

- Jacketed glass vessel
- Magnetic stirrer
- Precision temperature controller with a circulating water/oil bath
- Calibrated thermometer or temperature probe (e.g., Pt100)
- Laser monitoring system
- Analytical balance

Procedure:

- Preparation of the Mixture: A known mass of **1H-indole-2-carboxylic acid** and a known mass of methanol are accurately weighed and placed into the jacketed glass vessel.
- Heating and Dissolution: The mixture is continuously stirred while the temperature of the circulating bath is gradually increased. This process continues until all the solid solute has completely dissolved, resulting in a clear solution.
- Cooling and Saturation Point Detection: The temperature of the system is then slowly decreased at a controlled rate.
- Laser Monitoring: A laser beam is passed through the solution, and the intensity of the transmitted light is monitored by a detector. The point at which the solid begins to precipitate marks the saturation temperature. This is observed as a sudden decrease in the intensity of the transmitted light due to the scattering of light by the newly formed solid particles.

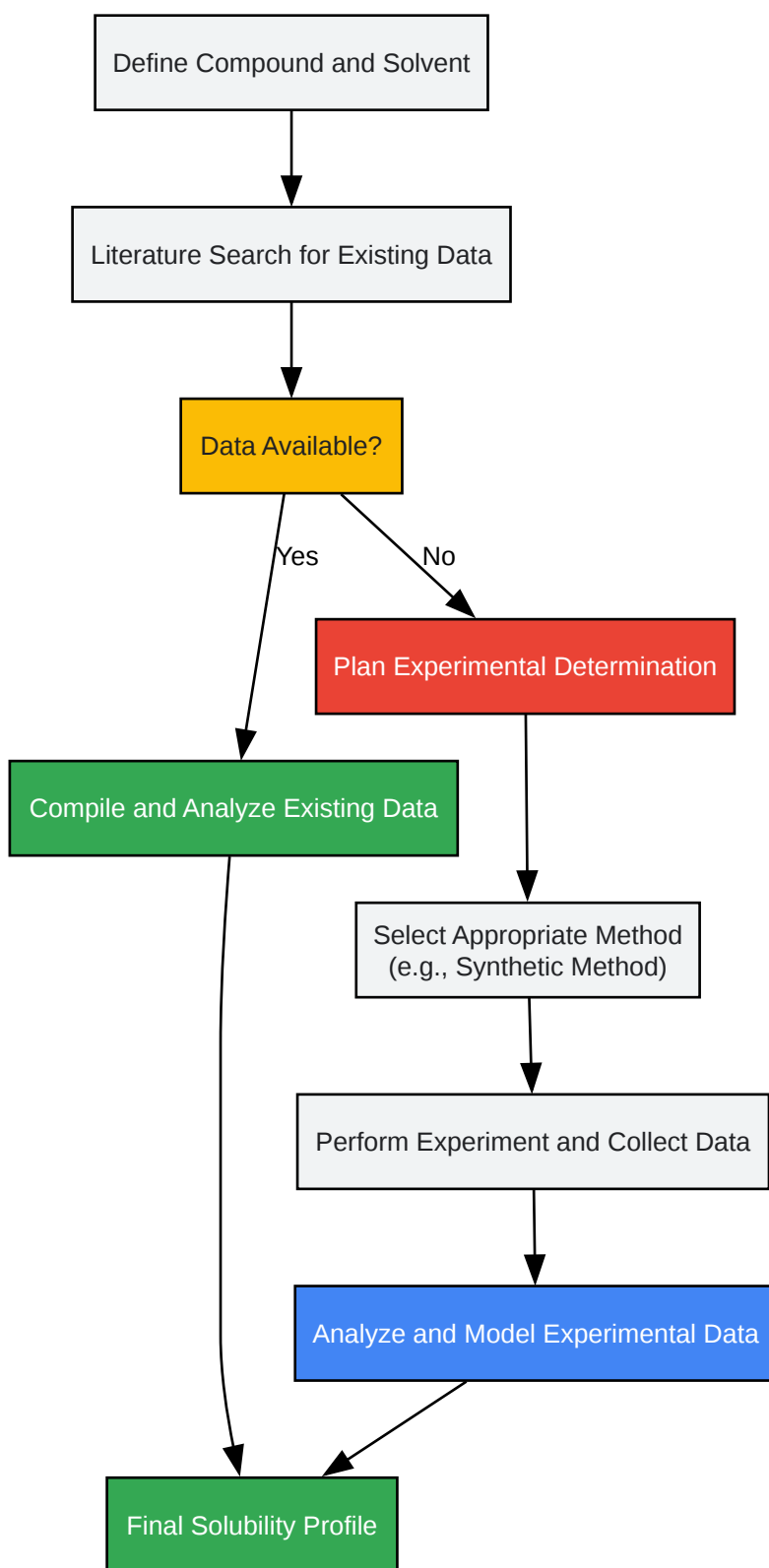
- **Data Recording:** The temperature at which precipitation is first observed is recorded as the equilibrium solubility temperature for that specific composition.
- **Repetition:** The process is repeated for different compositions of solute and solvent to generate a comprehensive solubility curve.

This synthetic method, coupled with laser monitoring, provides a precise and reliable means of determining the solubility of compounds like **1H-indole-2-carboxylic acid** in various solvents.

[\[1\]](#)[\[2\]](#)

## Logical Workflow for Solubility Assessment

The following diagram illustrates a generalized workflow for assessing the solubility of a compound, a fundamental process in chemical and pharmaceutical research.



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## References

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